

Flunisolide-d6: A Technical Overview of its Chemical Properties and Structure

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Compound of Interest

Compound Name: Flunisolide-d6

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Introduction

Flunisolide-d6 is the deuterated analog of Flunisolide, a synthetic corticosteroid utilized for its anti-inflammatory properties, particularly in the management of allergic rhinitis and asthma.[1] [2] As a stable isotope-labeled internal standard, **Flunisolide-d6** is a crucial tool in pharmacokinetic and metabolic studies, enabling precise quantification of Flunisolide in biological matrices through mass spectrometry-based methods. This technical guide provides a comprehensive overview of the chemical properties and structure of **Flunisolide-d6**.

Chemical and Physical Properties

Flunisolide-d6 is characterized as a white to off-white or pale beige solid.[3][4] Its fundamental chemical and physical properties are summarized in the table below.

Property	Value	Source(s)
Molecular Formula	C ₂₄ H ₂₅ D ₆ FO ₆	[5]
Molecular Weight	440.53 g/mol	
Unlabeled CAS Number	3385-03-3	
Appearance	White to Off-White Solid	
Purity	Typically >98% (HPLC)	
Isotopic Purity	99% atom D	
Melting Point (unlabeled)	~245 °C	
Solubility (unlabeled)	Soluble in acetone and DMSO; sparingly soluble in chloroform; slightly soluble in methanol; practically insoluble in water.	

Chemical Structure

Flunisolid-d6 is a fluorinated steroid with a structure based on the pregnane skeleton. The deuterium labeling is located on the isopropylidene group.

IUPAC Name: (2S,6aR,6bS,7S,8aS,8bS,11aR,12aS,12bS)-2-fluoro-7-hydroxy-8b-(2-hydroxyacetyl)-6a,8a-dimethyl-10,10-bis(methyl-d3)-1,2,6a,6b,7,8,8a,8b,11a,12,12a,12b-dodecahydro-4H-naphtho[2',1':4,5]indeno[1,2-d]dioxol-4-one

Synonyms:

- (6 α ,11 β ,16 α)-6-Fluoro-11,21-dihydroxy-16,17-[(1-methylethylidene-d6)bis(oxy)]pregna-1,4-diene-3,20-dione
- 6 α -Fluoro-11 β ,21-dihydroxy-16 α ,17 α -(isopropyl-d6-idenedioxy) pregna-1,4-diene-3,20-dione
- Aerobid-d6

Experimental Methodologies

While specific, detailed experimental protocols for the synthesis and analysis of **Flunisolid-d6** are proprietary and not publicly available, a general approach for quality control analysis can be outlined based on common laboratory practices.

Purity Determination by High-Performance Liquid Chromatography (HPLC)

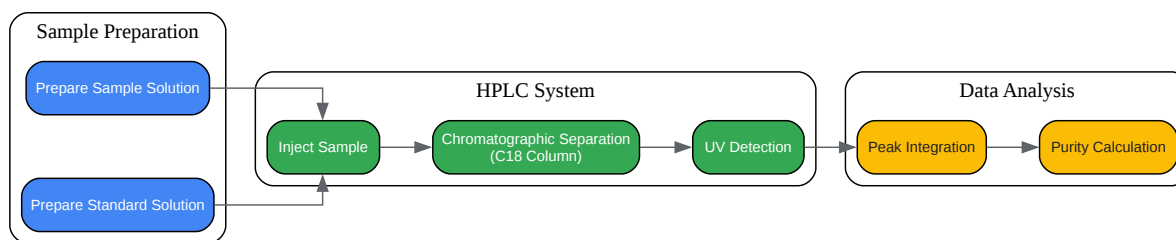
A standard method for assessing the purity of pharmaceutical compounds like **Flunisolid-d6** is reverse-phase HPLC.

Objective: To separate **Flunisolid-d6** from any impurities.

General Protocol:

- **Standard and Sample Preparation:** A standard solution is prepared by dissolving a known quantity of **Flunisolid-d6** reference material in a suitable diluent (e.g., a mixture of acetonitrile and water). The sample solution is prepared similarly with the test article.
- **Chromatographic System:** A typical system would consist of a C18 stationary phase column.
- **Mobile Phase:** A gradient elution using a mixture of an aqueous buffer and an organic solvent (e.g., acetonitrile or methanol) is commonly employed to achieve optimal separation.
- **Detection:** A UV detector set at an appropriate wavelength (e.g., 245 nm) is used to monitor the column effluent.
- **Analysis:** The purity is determined by comparing the peak area of **Flunisolid-d6** to the total area of all peaks in the chromatogram.

The following diagram illustrates a generalized workflow for HPLC analysis.



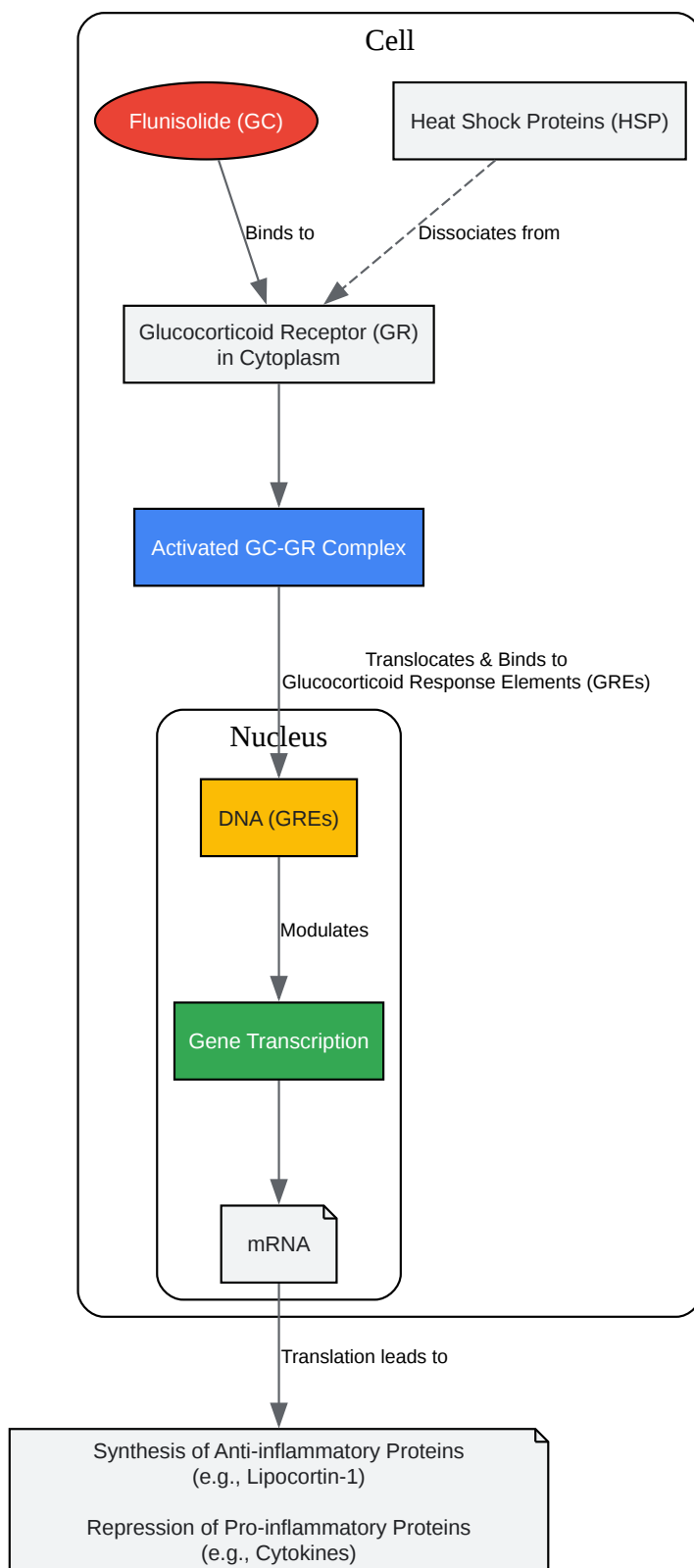
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Caption: Generalized workflow for purity analysis of **Flunisolide-d6** by HPLC.

Mechanism of Action

As a corticosteroid, the principal mechanism of action of Flunisolide involves the activation of glucocorticoid receptors, leading to anti-inflammatory effects. **Flunisolide-d6**, being structurally and functionally analogous to Flunisolide, is expected to follow the same biological pathways.

The diagram below outlines the generally accepted signaling pathway for glucocorticoids.



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Caption: General signaling pathway of glucocorticoids like Flunisolide.

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